

Bis(2-ethylhexyl) succinate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) succinate*

Cat. No.: *B1582382*

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Abstract

Bis(2-ethylhexyl) succinate, a diester of succinic acid and 2-ethylhexanol, is a versatile organic compound with significant applications across various industrial and research sectors. Primarily utilized as a plasticizer, it serves as a safer alternative to traditional phthalates in polymers. Its properties also lend it to applications in drug delivery systems as a penetration enhancer and solubilizing agent. This technical guide provides an in-depth overview of **Bis(2-ethylhexyl) succinate**, including its chemical and physical properties, detailed synthesis protocols, analytical methodologies, and a review of its biological significance, with a focus on the signaling pathways of its succinate moiety.

Chemical and Physical Properties

Bis(2-ethylhexyl) succinate is a colorless to pale yellow, oily liquid. Its key properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	2915-57-3	[1][2][3][4]
Molecular Formula	C ₂₀ H ₃₈ O ₄	[1][2][4]
Molecular Weight	342.51 g/mol	[2]
IUPAC Name	bis(2-ethylhexyl) butanedioate	
Synonyms	Di(2-ethylhexyl) succinate, Dioctyl succinate	[5]
Density	0.933 - 0.934 g/cm ³ at 20°C	[1][5]
Boiling Point	206-208 °C at 4 Torr	
Flash Point	158 °C	
Refractive Index	1.448	[5]
Purity (Typical)	≥95% - >98.0% (GC)	[2][5][6]

Synthesis of Bis(2-ethylhexyl) succinate

The primary method for synthesizing **Bis(2-ethylhexyl) succinate** is through the direct esterification of succinic acid with 2-ethylhexanol. This reaction is typically catalyzed by an acid and driven to completion by the removal of water.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol describes a general laboratory-scale synthesis of **Bis(2-ethylhexyl) succinate**.

Materials:

- Succinic acid (1.0 molar equivalent)
- 2-Ethylhexanol (2.2 - 3.0 molar equivalents)
- p-Toluenesulfonic acid (PTSA) (0.01 - 0.05 molar equivalents) or another suitable acid catalyst

- Toluene (sufficient for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

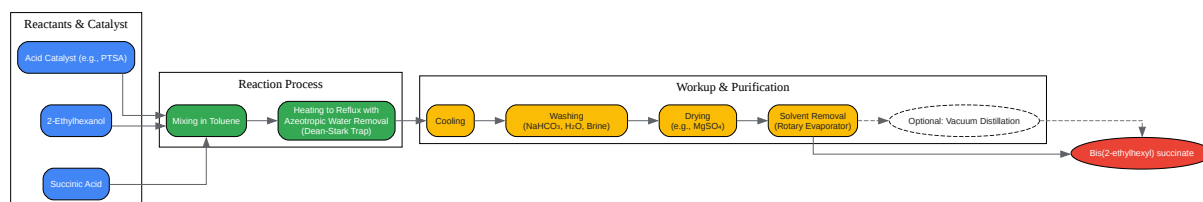
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

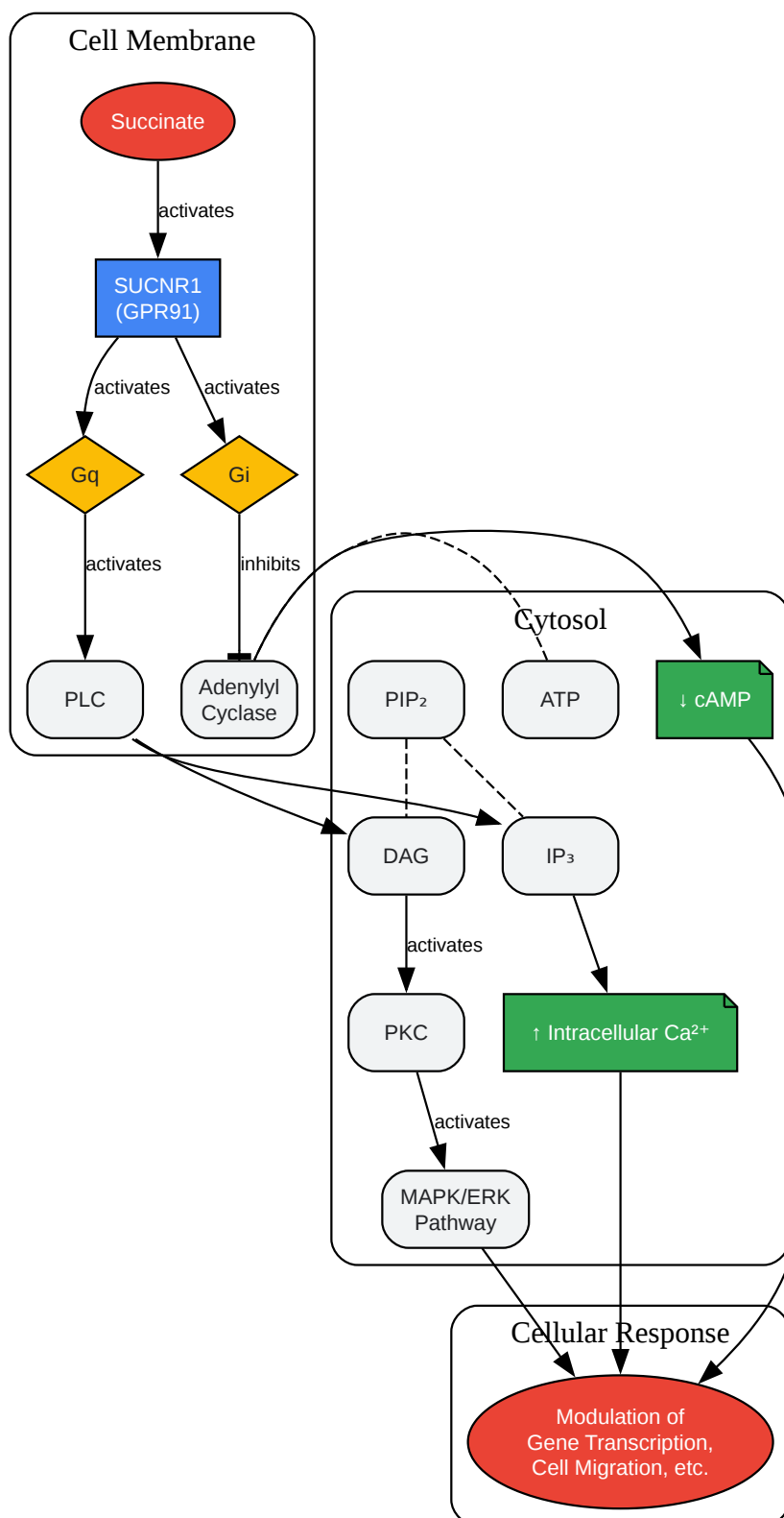
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, combine succinic acid, a molar excess of 2-ethylhexanol, a catalytic amount of p-toluenesulfonic acid, and toluene.^[7]
- **Heating and Reflux:** Heat the reaction mixture to reflux. The toluene-water azeotrope will begin to collect in the Dean-Stark trap, effectively removing water from the reaction and driving the equilibrium towards the formation of the diester.^[4]
- **Monitoring the Reaction:** Continue the reflux until the theoretical amount of water has been collected in the Dean-Stark trap, indicating the completion of the reaction.
- **Workup:**

- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with a 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by water, and finally with brine.
- Separate the organic layer.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and then remove the toluene and excess 2-ethylhexanol using a rotary evaporator.^[7]
- Purification (Optional): For higher purity, the crude product can be purified by vacuum distillation.^[7]

Synthesis Workflow





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